

# Estradiol acetate CAS number and molecular weight

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## Compound of Interest

Compound Name: Estradiol acetate

Cat. No.: B1242296

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## An In-depth Technical Guide to Estradiol Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Estradiol Acetate**, a synthetic ester of the natural estrogen, estradiol. The document details its chemical properties, pharmacokinetics, and pharmacodynamics, with a focus on data relevant to research and development. Experimental protocols and signaling pathways are presented to facilitate its application in a laboratory setting.

## Core Chemical and Physical Properties

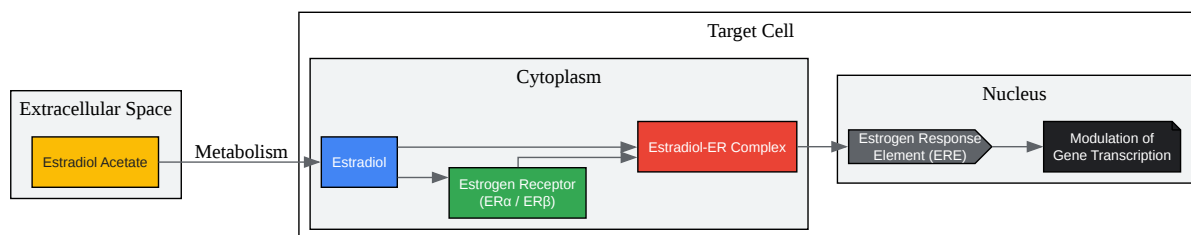
**Estradiol acetate**, a white to off-white crystalline powder, is a derivative of estradiol designed to enhance its lipophilicity and stability.<sup>[1]</sup> This modification allows for varied routes of administration and prolonged action compared to its parent compound.<sup>[1]</sup>

Property	Value	References
CAS Number	4245-41-4	[1][2][3][4]
Molecular Formula	C20H26O3	[1][2][3]
Molecular Weight	314.42 g/mol	[3][5][6]
Synonyms	Estradiol 3-acetate, 17 $\beta$ -Estradiol 3-acetate, Estra-1,3,5(10)-triene-3,17 $\beta$ -diol 3-acetate	[1][3]
Solubility	Soluble in organic solvents like ethanol and chloroform; limited solubility in water.	[1]
LogP (Octanol/Water)	4.2	[7]

## Pharmacodynamics: Mechanism of Action

**Estradiol acetate** functions as a prodrug of estradiol.[7] Upon administration, it is metabolized to estradiol, which then exerts its physiological effects. Estradiol is the most potent endogenous estrogen and acts primarily by binding to and activating two estrogen receptor (ER) subtypes: ER $\alpha$  and ER $\beta$ . [4] These receptors are located in various tissues, including the uterus, breasts, ovaries, bone, and brain.[4]

The binding of estradiol to its receptors initiates a cascade of molecular events. The activated receptor-ligand complex translocates to the nucleus, where it binds to specific DNA sequences known as estrogen response elements (EREs). This interaction modulates the transcription of target genes, leading to the diverse physiological and pharmacological effects of estrogens.



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**Fig. 1: Estradiol Acetate** Mechanism of Action.

## Experimental Protocols

The following outlines a general workflow for studying the effects of **Estradiol Acetate** on gene expression in a cell culture model.

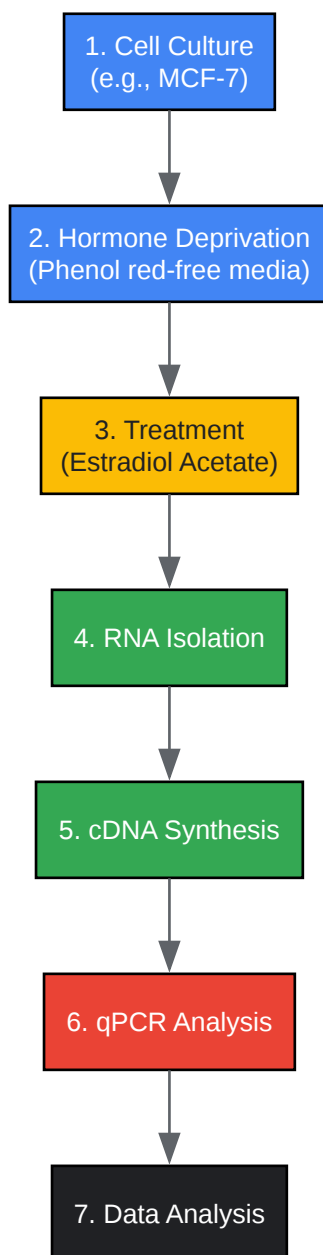
### 3.1. Cell Culture and Treatment

- **Cell Line:** Select a relevant cell line expressing estrogen receptors (e.g., MCF-7 breast cancer cells).
- **Culture Conditions:** Maintain cells in phenol red-free medium supplemented with charcoal-stripped fetal bovine serum for at least 48 hours prior to the experiment to reduce background estrogenic activity.
- **Treatment:** Prepare a stock solution of **Estradiol Acetate** in a suitable solvent (e.g., ethanol). Treat cells with varying concentrations of **Estradiol Acetate** or a vehicle control for a specified duration (e.g., 24 hours).

### 3.2. RNA Isolation and Quantitative PCR (qPCR)

- **RNA Extraction:** Isolate total RNA from treated and control cells using a commercial RNA extraction kit according to the manufacturer's instructions.

- cDNA Synthesis: Reverse transcribe the isolated RNA into complementary DNA (cDNA) using a reverse transcription kit.
- qPCR: Perform quantitative PCR using SYBR Green or TaqMan probes for target genes known to be regulated by estrogen (e.g., pS2/TFF1) and a housekeeping gene for normalization (e.g., GAPDH).



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**Fig. 2:** Gene Expression Analysis Workflow.

## Applications in Research and Drug Development

**Estradiol acetate** serves as a valuable tool in various research and development contexts:

- **Hormone Replacement Therapy (HRT) Research:** As a stable and long-acting form of estradiol, it is used in preclinical models to study the effects of estrogen replacement on various physiological and pathological conditions, such as osteoporosis and menopausal symptoms.
- **Endocrinology Studies:** It is employed to investigate the complex roles of estrogen in the regulation of the menstrual cycle, reproductive function, and other endocrine pathways.
- **Oncology Research:** Given the role of estrogen in hormone-sensitive cancers, **estradiol acetate** is used in cancer cell line and animal models to study the mechanisms of tumor growth and to evaluate the efficacy of anti-estrogenic therapies.
- **Drug Delivery Systems:** Its chemical properties make it a candidate for incorporation into novel drug delivery systems, such as transdermal patches and long-acting injectables, for sustained hormone release.<sup>[1]</sup>

This technical guide provides a foundational understanding of **Estradiol Acetate** for scientific professionals. Further in-depth investigation into specific experimental applications and safety profiles is recommended for any new research or development endeavors.

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